

A Comprehensive Technical Guide to 2-Butanone Dinitrophenylhydrazone (MEK-DNPH)

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Compound of Interest

Compound Name: 2-Butanone 2,4-Dinitrophenylhydrazone

Cat. No.: B143228

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of 2-butanone dinitrophenylhydrazone (MEK-DNPH), a significant derivative used in analytical chemistry. This document covers its nomenclature, physicochemical properties, and detailed experimental protocols for its application in the detection and quantification of carbonyl compounds.

Nomenclature and Synonyms

2-Butanone dinitrophenylhydrazone is known by a variety of names in chemical literature and commercial catalogues. A comprehensive list of its synonyms is provided below to aid in the unambiguous identification of this compound.

Type	Name/Identifier	Reference
Common Name	2-Butanone dinitrophenylhydrazone	[1] [2] [3] [4] [5]
MEK-DNPH	[6] [7] [8] [9]	
Methyl Ethyl Ketone 2,4-Dinitrophenylhydrazone	[2] [3] [7] [8] [9] [10] [11]	
Ethyl Methyl Ketone 2,4-Dinitrophenylhydrazone	[6] [7] [8] [9] [10] [11]	
Butanone-DNPH	[6] [7] [9]	
IUPAC Name	N-[(Z)-butan-2-ylideneamino]-2,4-dinitroaniline	[1] [5]
N-[(E)-butan-2-ylideneamino]-2,4-dinitroaniline	[2] [12]	
Systematic Name	1-(butan-2-ylidene)-2-(2,4-dinitrophenyl)hydrazine	[1] [2] [9]
CAS Registry Number	958-60-1	[1] [2] [5] [7]
Other Identifiers	NSC 109807	[2] [3] [8]
NSC 404126	[2] [3] [8]	
BRN 0754167	[2] [8]	
AI3-16297	[2] [8]	

Physicochemical Properties

The following table summarizes key quantitative data for 2-butanone dinitrophenylhydrazone, providing a snapshot of its physical and chemical characteristics.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₁₂ N ₄ O ₄	[1][3][5]
Molecular Weight	252.23 g/mol	[1][3][4][5]
Melting Point	115-115.5 °C	[7]
116 °C	[11]	
117 °C	[13]	
125 °C	[6]	
Boiling Point (Predicted)	381.9 ± 52.0 °C	[7]
Density (Predicted)	1.37 ± 0.1 g/cm ³	[7]
Flash Point	116 °C	[4]
Appearance	Light yellow to brown powder/crystal	[10][11]

Experimental Protocols

The primary application of 2-butanone dinitrophenylhydrazone is in the derivatization of carbonyl compounds for their detection and quantification, most commonly by High-Performance Liquid Chromatography (HPLC). The following sections detail the typical experimental procedures.

Synthesis of 2-Butanone Dinitrophenylhydrazone (Brady's Test)

This protocol describes the classical synthesis of MEK-DNPH, often used as a qualitative test for ketones and aldehydes.[14]

Materials:

- 2,4-Dinitrophenylhydrazine (DNPH)
- 2-Butanone (Methyl Ethyl Ketone)

- Methanol
- Concentrated Sulfuric Acid

Procedure:

- Preparation of Brady's Reagent: Dissolve 1 g of DNPH in 25 mL of methanol in a beaker. Cautiously add 1.5 mL of concentrated sulfuric acid to the solution and stir to dissolve the DNPH completely.[\[14\]](#)
- Preparation of Ketone Solution: In a separate beaker, dissolve 0.4 g of 2-butanone in a minimal volume of methanol.[\[14\]](#)
- Reaction: Add the Brady's reagent to the 2-butanone solution with stirring.[\[14\]](#)
- Crystallization: If a precipitate does not form within 10 minutes, a few more drops of concentrated sulfuric acid can be added.[\[14\]](#)
- Isolation and Purification: Collect the resulting crystalline precipitate by vacuum filtration. Wash the crystals with a small amount of cold methanol to remove any unreacted starting materials. The product can be further purified by recrystallization from a suitable solvent like ethanol.[\[10\]](#)

Analysis of Carbonyl Compounds by DNPH Derivatization and HPLC

This protocol outlines the standardized method for quantifying carbonyl compounds in various samples (e.g., air, water) after derivatization with DNPH.[\[1\]](#)[\[9\]](#)[\[15\]](#)

Materials:

- Sample containing carbonyl compounds
- DNPH reagent solution (typically in acetonitrile)
- Acid catalyst (e.g., hydrochloric acid, phosphoric acid)
- Acetonitrile (HPLC grade)

- Water (HPLC grade)
- HPLC system with a UV detector
- C18 HPLC column

Procedure:

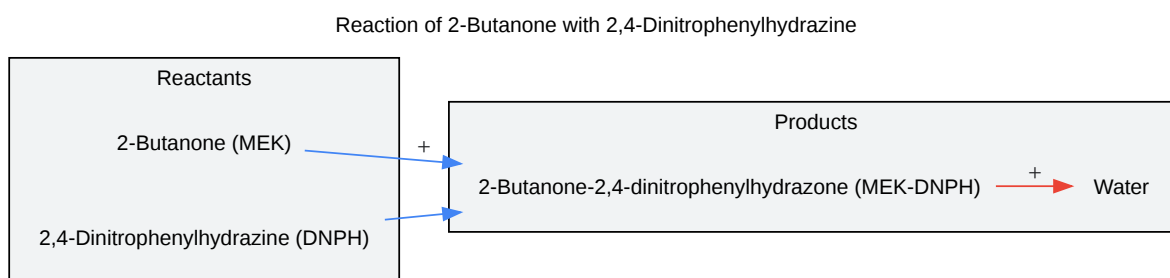
- Sample Collection and Preparation:
 - For air samples, draw a known volume of air through a cartridge coated with acidified DNPH.[\[9\]](#)
 - For liquid samples, add a known volume of the sample to the DNPH reagent solution.[\[15\]](#)
- Derivatization:
 - Allow the sample to react with the DNPH reagent. The reaction is typically facilitated by the presence of an acid catalyst and may be heated to ensure complete derivatization.[\[1\]](#)
[\[15\]](#) The reaction involves the nucleophilic addition of DNPH to the carbonyl group, followed by the elimination of a water molecule to form the stable hydrazone.[\[10\]](#)
- Extraction (for cartridge-based sampling):
 - Elute the DNPH derivatives from the sampling cartridge using a suitable solvent, typically acetonitrile.[\[9\]](#)
- HPLC Analysis:
 - Inject a known volume of the derivatized sample extract into the HPLC system.
 - Separate the DNPH derivatives on a C18 reversed-phase column using a mobile phase gradient, commonly a mixture of acetonitrile and water.[\[1\]](#)[\[15\]](#)
 - Detect the derivatives using a UV detector set to a wavelength of approximately 360 nm.
[\[1\]](#)[\[9\]](#)[\[15\]](#)
- Quantification:

- Identify and quantify the individual carbonyl-DNPH derivatives by comparing their retention times and peak areas to those of known standards.[9]

Visualizations

Chemical Reaction of 2-Butanone with DNPH

The following diagram illustrates the chemical reaction between 2-butanone and 2,4-dinitrophenylhydrazine to form 2-butanone-2,4-dinitrophenylhydrazone.



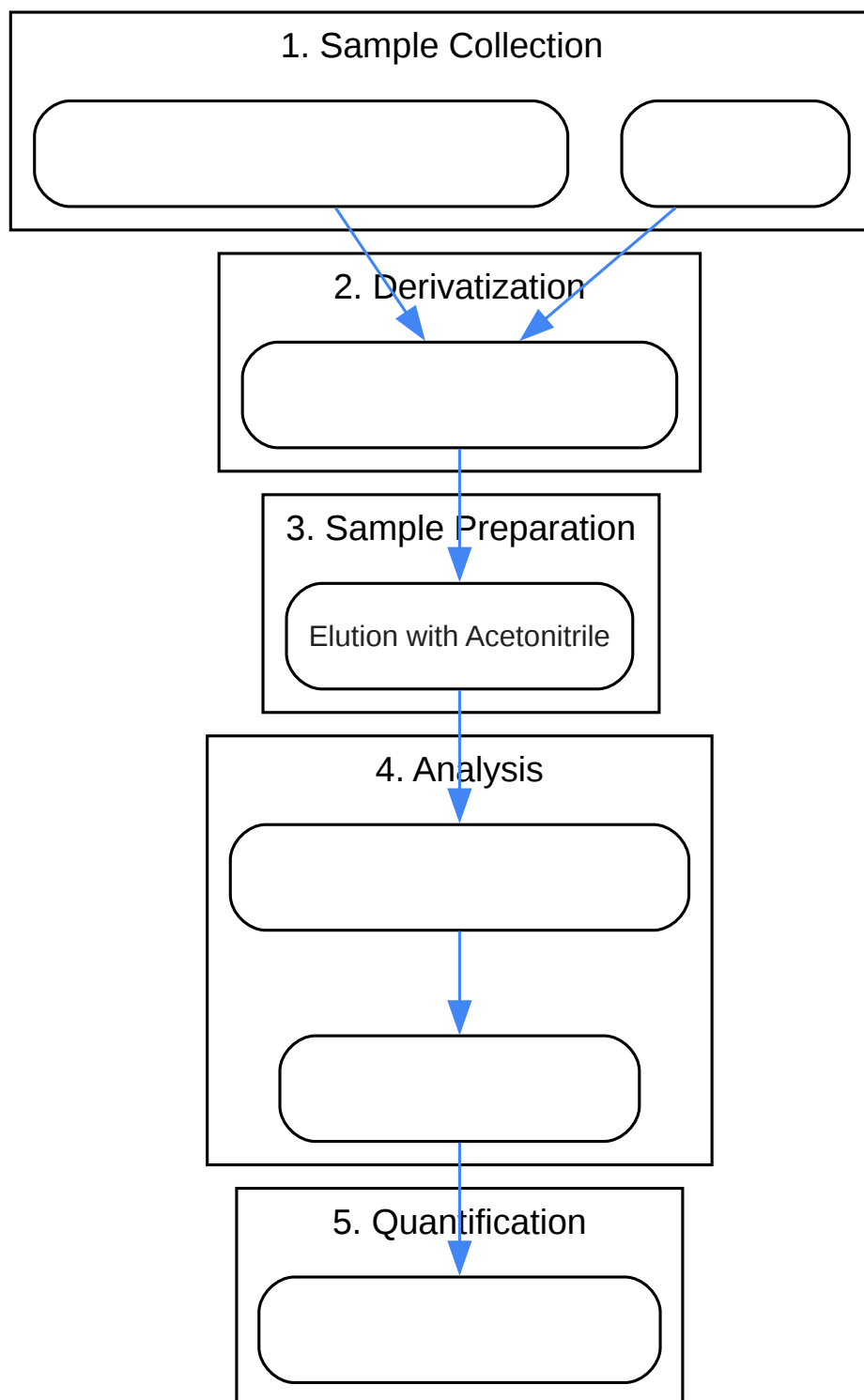
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Caption: Formation of 2-butanone dinitrophenylhydrazone from its reactants.

Experimental Workflow for Carbonyl Analysis

This diagram outlines the general workflow for the analysis of carbonyl compounds using DNPH derivatization followed by HPLC.

Workflow for Carbonyl Analysis using DNPH Derivatization



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Caption: Experimental workflow for carbonyl compound analysis via DNPH derivatization.

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